

Solubility Profile of Disodium 1,3-Benzenedisulfonate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Disodium 1,3-benzenedisulfonate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility of **disodium 1,3-benzenedisulfonate**, a compound of interest in pharmaceutical and chemical research. A thorough review of available literature indicates that while the aqueous solubility of **disodium 1,3-benzenedisulfonate** is well-documented, quantitative data on its solubility in organic solvents is not readily available. This guide summarizes the known solubility information, provides a general experimental protocol for determining solubility, and presents a logical workflow for solubility assessment.

Introduction

Disodium 1,3-benzenedisulfonate is an organic salt with a variety of industrial and potential pharmaceutical applications. Its solubility is a critical physicochemical property that influences its behavior in various systems, including formulation, synthesis, and biological assays. Understanding its solubility profile in different solvent systems is essential for its effective application in research and development.

Physicochemical Properties

- Molecular Formula: $C_6H_4Na_2O_6S_2$ ^{[1][2]}

- Molecular Weight: 282.20 g/mol [1][2]
- Appearance: White to off-white crystalline powder or granules.[3]

Solubility Data

A comprehensive literature search reveals a significant amount of data on the aqueous solubility of **disodium 1,3-benzenedisulfonate**. However, there is a notable absence of specific quantitative solubility data for this compound in common organic solvents.

Table 1: Quantitative Solubility Data for **Disodium 1,3-benzenedisulfonate**

Solvent	Temperature (°C)	Solubility (g/L)
Water	20	663[1][2][4][5][6][7][8][9]
Methanol	Not Reported	Data not available
Ethanol	Not Reported	Data not available
Acetone	Not Reported	Data not available
Dimethyl Sulfoxide (DMSO)	Not Reported	Data not available
Acetonitrile	Not Reported	Data not available
Dichloromethane	Not Reported	Data not available

Qualitative Solubility Information:

Based on the principles of "like dissolves like," as an ionic salt, **disodium 1,3-benzenedisulfonate** is expected to have low solubility in nonpolar organic solvents. Its solubility in polar aprotic solvents like dimethyl sulfoxide (DMSO) and polar protic solvents like methanol and ethanol would theoretically be higher than in nonpolar solvents, but likely significantly lower than in water.

Experimental Protocol for Solubility Determination

Given the lack of specific published methods for **disodium 1,3-benzenedisulfonate**, a general experimental protocol for determining the solubility of a solid in a solvent is provided below.

This method can be adapted for various organic solvents.

Objective: To determine the saturation solubility of **disodium 1,3-benzenedisulfonate** in a selected organic solvent at a specific temperature.

Materials:

- **Disodium 1,3-benzenedisulfonate**
- Selected organic solvent (e.g., methanol, ethanol, DMSO)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument for quantification

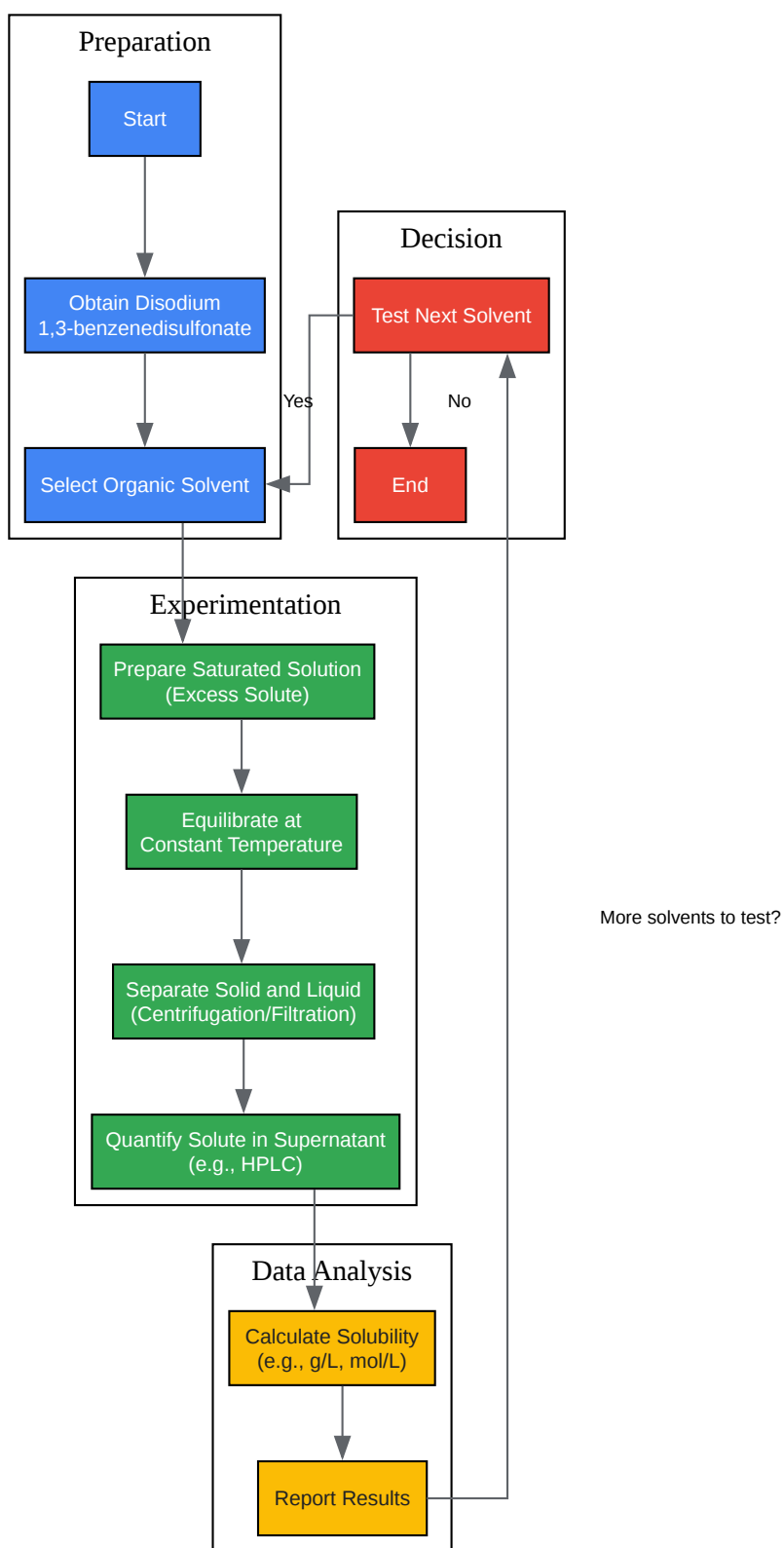
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **disodium 1,3-benzenedisulfonate** to a series of vials.
 - Add a known volume of the selected organic solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Equilibrate the samples for a sufficient period (e.g., 24-48 hours) to ensure saturation is reached. The equilibration time should be determined experimentally.
- Sample Collection and Preparation:

- After equilibration, carefully remove the vials from the shaker.
- Allow the vials to stand undisturbed for a short period to allow for the settling of excess solid.
- Centrifuge the vials at a high speed to ensure complete separation of the solid from the supernatant.
- Carefully withdraw an aliquot of the clear supernatant.
- Dilute the aliquot with a suitable solvent to a concentration within the calibration range of the analytical method.
- Quantification:
 - Analyze the diluted samples using a validated analytical method, such as HPLC with UV detection.
 - Prepare a calibration curve using standard solutions of **disodium 1,3-benzenedisulfonate** of known concentrations.
 - Determine the concentration of **disodium 1,3-benzenedisulfonate** in the diluted samples by interpolating from the calibration curve.
 - Calculate the original concentration in the saturated solution, taking into account the dilution factor. The result will be the solubility of the compound in the chosen solvent at the specified temperature.

Logical Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for assessing the solubility of a compound like **disodium 1,3-benzenedisulfonate**.



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Caption: A logical workflow for the experimental determination of solubility.

Signaling Pathways and Drug Development

Relevance

The direct involvement of **disodium 1,3-benzenedisulfonate** in specific signaling pathways is not extensively documented in the reviewed literature. However, related sulfonated aromatic compounds have been investigated for their biological activities. For instance, a derivative, 4,5-dihydroxy-1,3-benzenedisulfonic acid (Tiron), has been shown to induce differentiation and apoptosis in human promyelotic HL-60 leukemia cells, potentially through the disturbance of iron metabolism. Further research is required to elucidate any direct effects of **disodium 1,3-benzenedisulfonate** on cellular signaling pathways relevant to drug development.

Conclusion

This technical guide consolidates the available information on the solubility of **disodium 1,3-benzenedisulfonate**. While its high aqueous solubility is well-established, there is a clear gap in the literature regarding its solubility in organic solvents. The provided general experimental protocol and logical workflow offer a framework for researchers to systematically determine these crucial parameters. Such data will be invaluable for the future application of this compound in pharmaceutical and chemical research and development.

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